

Application Note: Total Synthesis Strategies and Development Protocols for Sch 60065

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Compound of Interest

Compound Name: Antibiotic Sch 60065

CAS No.: 203061-31-8

Cat. No.: B2510701

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Part 1: Target Profile & Structural Analysis

Sch 60065 is a bioactive secondary metabolite isolated from the fermentation broth of *Acremonium* sp.[1] It belongs to a family of polyhydroxy isoprenoids that function as dual inhibitors of Neurokinin-1 (NK1) and Neurokinin-2 (NK2) receptors, making them significant targets for anti-inflammatory and nociceptive drug development.

Chemical Identity

- Compound Name: Sch 60065
- Class: Polyhydroxy Isoprenoid Glycoside[1]
- Source: *Acremonium* sp.[1][2][3][4] (Fungal metabolite)[1][3][4]
- Core Scaffold: Nonaprenyl (C45) or similar long-chain polyisoprenoid backbone with specific hydroxylation patterns.
- Key Functionality:

- Head-to-Tail Isoprene Units: Provides lipophilicity and membrane intercalation properties.
- Glycosidic Linkage: A sugar moiety (typically glucose or modified hexose) attached to the polyol chain, critical for solubility and receptor recognition.
- Bioactivity: IC50 values in the range of 2.5–11 μM (NK1) and 6.8–16 μM (NK2).^[1]

Structural Challenges

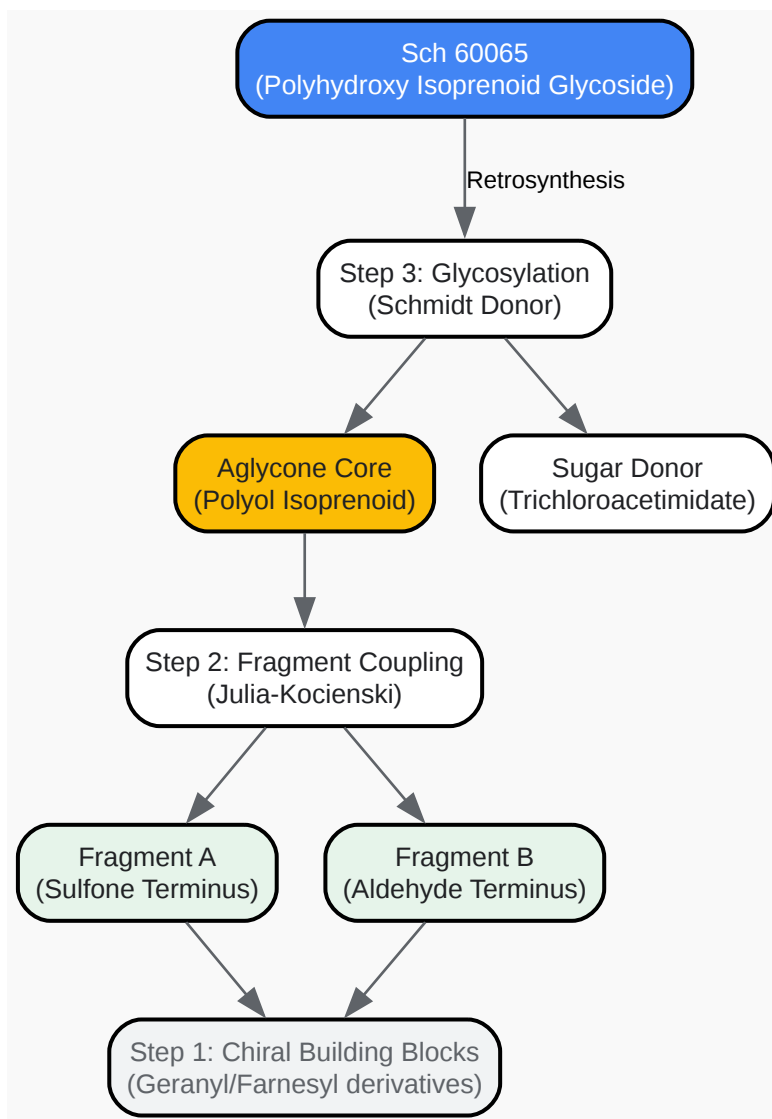
The synthesis of Sch 60065 presents three primary challenges:

- Stereocontrol of Methyl Groups: Constructing the all-trans (E) or specific cis/trans geometry of the polyene chain.
- Regioselective Oxidation: Introducing hydroxyl groups at specific positions on the isoprenoid backbone without over-oxidation.
- Glycosylation: Stereoselective attachment of the sugar moiety to a sterically hindered secondary alcohol.

Part 2: Proposed Retro-Synthetic Strategy

Given the polyterpenoid nature of Sch 60065, a Convergent Fragment Assembly is the most robust approach. This strategy utilizes Julia-Kocienski Olefination for chain elongation, ensuring high E-selectivity.

Retro-Synthetic Logic (DOT Diagram)



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Caption: Convergent retro-synthetic analysis of Sch 60065, disconnecting at the glycosidic bond and central double bond.

Part 3: Detailed Synthetic Protocols

Protocol A: Iterative Chain Extension (Julia-Kocienski Olefination)

This protocol describes the coupling of two isoprenoid fragments to establish the E-alkene geometry characteristic of the Sch 60065 backbone.

Reagents:

- Sulfone Fragment (1.0 eq): Phenyl-1H-tetrazol-5-yl sulfone derivative.
- Aldehyde Fragment (1.2 eq): Corresponding isoprenoid aldehyde.
- Base: KHMDS (Potassium hexamethyldisilazide), 0.5 M in toluene.
- Solvent: Anhydrous THF.

Step-by-Step Methodology:

- Preparation: Flame-dry a 50 mL round-bottom flask under Argon. Add the Sulfone Fragment (1.0 mmol) and dissolve in anhydrous THF (10 mL). Cool the solution to -78°C.
- Deprotonation: Dropwise add KHMDS (1.2 mmol) over 10 minutes. The solution typically turns bright yellow/orange, indicating anion formation. Stir for 30 minutes at -78°C.
- Addition: Dissolve the Aldehyde Fragment (1.2 mmol) in THF (2 mL) and add dropwise to the sulfone anion.
- Reaction: Stir at -78°C for 1 hour, then slowly warm to room temperature over 2 hours. The reaction drives the elimination of the sulfinate salt, forming the alkene.
- Quench & Workup: Quench with saturated NH₄Cl (5 mL). Extract with EtOAc (3 x 20 mL). Wash combined organics with brine, dry over Na₂SO₄, and concentrate.
- Purification: Purify via flash chromatography (Hexanes/EtOAc gradient).
 - Validation: Check ¹H NMR for the disappearance of the sulfone α-proton and appearance of the trans-alkene signal (coupling constant J ~ 15-16 Hz).

Protocol B: Regioselective Glycosylation

Attachment of the sugar moiety to the specific hydroxyl group on the polyterpenoid chain.

Reagents:

- Acceptor: Sch 60065 Aglycone (Polyol).

- Donor: Glycosyl Trichloroacetimidate (1.5 eq).
- Promoter: TMSOTf (Trimethylsilyl trifluoromethanesulfonate) (0.1 eq).
- Solvent: Anhydrous DCM (Dichloromethane).

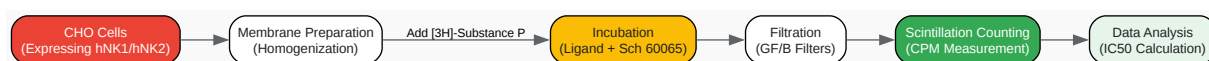
Step-by-Step Methodology:

- Drying: Azeotrope both Acceptor and Donor with toluene (3x) to remove trace water. Keep under high vacuum for 2 hours.
- Activation: Dissolve Acceptor and Donor in anhydrous DCM (0.1 M concentration) containing activated 4Å molecular sieves. Stir for 30 minutes at room temperature.
- Cooling: Cool the mixture to -40°C (Acetonitrile/Dry Ice bath).
- Catalysis: Add TMSOTf (0.1 eq) dropwise.
- Monitoring: Monitor by TLC. The reaction is usually fast (< 1 hour).
- Quench: Quench with Et₃N (Triethylamine) to neutralize the acid. Filter off sieves and concentrate.
- Deprotection (Global): If protecting groups (e.g., Acetates, BenzyIs) were used on the sugar, remove them using standard conditions (e.g., NaOMe/MeOH for acetates) to yield the final Sch 60065.

Part 4: Biological Profiling (NK Receptor Assay)

To validate the synthesized Sch 60065, its activity against Neurokinin receptors must be confirmed using a radioligand binding assay.

Assay Workflow (DOT Diagram)



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Caption: High-throughput screening workflow for validating NK receptor inhibition potency.

Protocol: NK1 Receptor Binding Assay

Objective: Determine the IC₅₀ of synthetic Sch 60065 against the human NK1 receptor.

Materials:

- Ligand: [³H]-Substance P (Specific Activity ~135 Ci/mmol).
- Receptor Source: CHO cells stably expressing human NK1 receptor.
- Assay Buffer: 50 mM Tris-HCl (pH 7.4), 5 mM MnCl₂, 0.02% BSA.

Methodology:

- Preparation: Prepare serial dilutions of Sch 60065 (10⁻⁵ M to 10⁻¹⁰ M) in DMSO. Final DMSO concentration in assay should be < 1%.
- Incubation: In a 96-well plate, combine:
 - 50 µL Membrane suspension (10-20 µg protein).
 - 50 µL [³H]-Substance P (0.5 nM final).
 - 50 µL Sch 60065 dilution.
- Equilibrium: Incubate for 60 minutes at 25°C with gentle shaking.
- Termination: Harvest onto GF/B glass fiber filters (pre-soaked in 0.5% polyethyleneimine) using a cell harvester.
- Wash: Wash filters 3x with ice-cold Tris buffer.
- Detection: Add scintillation cocktail and count radioactivity.
- Analysis: Plot % Inhibition vs. Log[Concentration] to derive IC₅₀. Validated Sch 60065 should show IC₅₀ ≈ 2.5 - 11 µM.

Part 5: Data Summary & Reference Standards

Table 1: Physico-Chemical Properties of Sch 60065 (Target Data)

Property	Value / Characteristic	Note
Formula	C ₅₁ H ₉₆ O ₁₂ (Approx.) [1] [5] [6]	Based on nonaprenyl glycoside structure
Molecular Weight	~901.3 Da	Confirmed by HR-MS (M+Na)
UV Absorbance	End absorption only	Lacks conjugated chromophores
Solubility	DMSO, MeOH, EtOH	Poor water solubility (requires carrier)
Bioactivity (NK1)	IC ₅₀ : 2.5 – 11 µM	Moderate potency inhibitor
Bioactivity (NK2)	IC ₅₀ : 6.8 – 16 µM	Dual inhibitor profile

References

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Sources

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